

# Commercial Availability and Suppliers of Dipentyl Ether: A Technical Guide

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## Compound of Interest

Compound Name: Dipentyl ether

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This technical guide provides an in-depth overview of the commercial availability of **dipentyl ether** (CAS No: 693-65-2), a versatile and increasingly utilized solvent in organic synthesis, materials science, and pharmaceutical research. This document details key suppliers, available product grades, and typical physical and chemical properties. Furthermore, it outlines experimental contexts in which **dipentyl ether** serves as a crucial component, offering insights into its practical application.

## Core Concepts: Properties and Applications

**Dipentyl ether**, also known as amyl ether or 1,1'-oxybispentane, is a colorless liquid with a characteristic mild odor.<sup>[1]</sup> Its high boiling point (187-188 °C), low water solubility, and stability make it an excellent solvent for a variety of chemical reactions and extractions.<sup>[1]</sup> It is particularly useful in processes requiring elevated temperatures where lower boiling point ethers like diethyl ether or tetrahydrofuran would be unsuitable.

Key applications in research and development include:

- **Solvent for Organic Reactions:** **Dipentyl ether** is employed as a high-boiling solvent for various organic transformations, including Grignard reactions and esterifications.<sup>[2][3][4]</sup>
- **Extraction Solvent:** Its immiscibility with water makes it a suitable solvent for liquid-liquid extractions.<sup>[5]</sup>

- **Pharmaceutical Synthesis:** It has been used as a solvent in the synthesis of pharmaceutical intermediates, such as in the preparation of mycophenolate mofetil.[4]
- **Materials Science:** **Dipentyl ether** has found applications in the synthesis of advanced materials, for instance, as a solvent in the preparation of hole transport layers for Quantum Dot Light-Emitting Diodes (QLEDs).

## Commercial Suppliers and Product Specifications

**Dipentyl ether** is commercially available from a range of chemical suppliers, from large global distributors to more specialized chemical providers. The available grades typically vary in purity, with higher purity grades being essential for sensitive applications in pharmaceutical and materials research. Below is a summary of prominent suppliers and their typical product specifications.

Supplier/Distributor	Product Name(s)	Purity/Grade	Available Quantities
Sigma-Aldrich (Merck)	Dipentyl ether, Di-n-amyl ether	≥98.0% (synthesis grade), ≥98.5% (GC)	100 mL, 250 mL
TCI (Tokyo Chemical Industry)	Amyl Ether	>98.0% (GC)	25 mL, 500 mL
Santa Cruz Biotechnology	Dipentyl ether	Research Grade	Inquire for details
CymitQuimica (distributor for Apollo Scientific)	Dipentyl Ether	98%	5 mL, 25 mL, 100 mL, 500 mL
Cole-Parmer (distributor for Acros Organics)	Pentyl Ether	99% (GC)	250 mL, 1 L
Molport	1-(pentyloxy)pentane	98%	1 g, 5 g, 25 g, 100 g
ChemicalBook	Dipentylether, PENTYL ETHER	Varies by supplier	Varies by supplier

Note: This table is not exhaustive and represents a snapshot of available information. Researchers should always consult the supplier's certificate of analysis for lot-specific data.

## Experimental Protocols and Methodologies

While detailed, step-by-step protocols are often proprietary or specific to a particular research group, the following outlines the general methodologies for key experiments where **dipentyl ether** is utilized.

### Use as a Solvent in Grignard Reactions

**Dipentyl ether** can serve as a high-boiling alternative to more traditional solvents like diethyl ether or THF in Grignard reactions, particularly when higher reaction temperatures are required.

General Procedure:

- **Apparatus Setup:** A multi-necked, round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer is assembled and flame-dried under an inert atmosphere (e.g., nitrogen or argon).
- **Magnesium Activation:** Magnesium turnings are placed in the flask. A small crystal of iodine or a few drops of 1,2-dibromoethane can be added to activate the magnesium.
- **Initiation:** A small amount of the organohalide dissolved in anhydrous **dipentyl ether** is added to the magnesium turnings. The reaction is initiated, which may require gentle heating.
- **Addition of Organohalide:** Once the reaction has started, the remaining organohalide solution is added dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction Completion:** After the addition is complete, the reaction mixture is typically heated at reflux in the **dipentyl ether** for a specified period to ensure complete formation of the Grignard reagent.
- **Subsequent Reaction:** The Grignard reagent is then used in situ for subsequent reactions with electrophiles.

## Esterification via Azeotropic Removal of Water

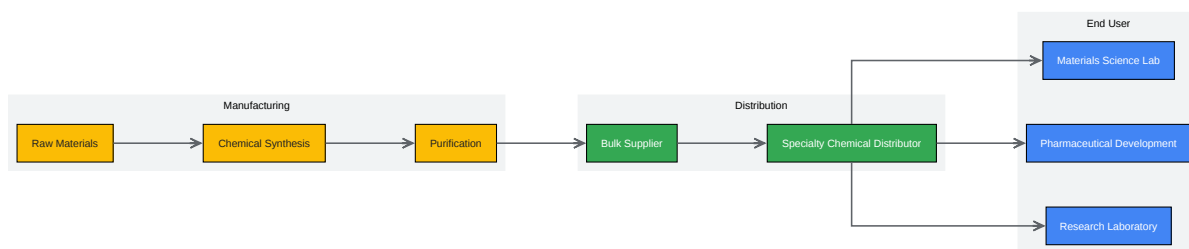
The high boiling point of **dipentyl ether** makes it suitable for esterification reactions where water is removed azeotropically.

General Procedure for Mycophenolate Mofetil Synthesis (as adapted from patent literature):[\[4\]](#)

- **Reactant Mixture:** Mycophenolic acid and **dipentyl ether** are charged into a reaction flask equipped with a reflux condenser and a Dean-Stark trap.[\[4\]](#)
- **Addition of Alcohol:** 2-Morpholinoethanol is added to the mixture with vigorous stirring.[\[4\]](#)
- **Azeotropic Distillation:** The reaction mixture is heated to boiling, and the water formed during the esterification is removed azeotropically with the **dipentyl ether**.[\[4\]](#)
- **Reaction Monitoring:** The reaction is monitored for completion (e.g., by TLC or HPLC).
- **Workup:** Upon completion, the reaction mixture is cooled and diluted with a suitable organic solvent (e.g., dichloromethane).[\[4\]](#) The organic phase is then washed with an aqueous base (e.g.,  $K_2CO_3$  solution) and water to remove unreacted acid and other impurities.[\[4\]](#)
- **Product Isolation:** The solvent is removed under reduced pressure, and the crude product is purified, typically by crystallization.

## Visualization of the Dipentyl Ether Supply Chain

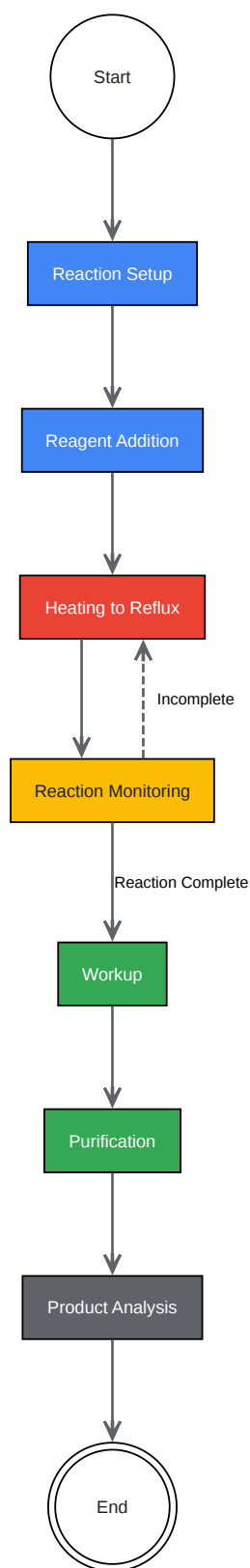
The following diagram illustrates the typical supply chain for **dipentyl ether**, from raw material manufacturing to its use in a research laboratory.



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Caption: Supply chain of **dipentyl ether**.

The following diagram illustrates a generalized workflow for a chemical reaction using **dipentyl ether** as a solvent.



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Caption: Reaction workflow with **dipentyl ether**.

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- To cite this document: BenchChem. [Commercial Availability and Suppliers of Dipentyl Ether: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147394#commercial-availability-and-suppliers-of-dipentyl-ether]

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